

Application Note: Quantification of Brexpiprazole in Brain Tissue by UPLC-MS/MS

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Compound of Interest

Compound Name: Brexpiprazole-d8

Cat. No.: B15616674

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Abstract

This application note presents a robust and sensitive method for the extraction and quantification of brexpiprazole from brain tissue using ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS). The protocol employs a protein precipitation-based extraction procedure with aripiprazole as an internal standard, ensuring high recovery and minimal matrix effects. This method is suitable for preclinical pharmacokinetic and drug distribution studies in neuroscience research.

Introduction

Brexpiprazole is an atypical antipsychotic agent that acts as a partial agonist at dopamine D2 and serotonin 5-HT1A receptors, and an antagonist at serotonin 5-HT2A receptors.[1][2] Understanding its concentration in brain tissue is crucial for elucidating its pharmacokinetic/pharmacodynamic (PK/PD) relationship and therapeutic efficacy in treating neuropsychiatric disorders. This document provides a detailed protocol for the extraction of brexpiprazole from brain tissue and its subsequent analysis by UPLC-MS/MS.

Experimental Protocols

Materials and Reagents

- Brexpiprazole reference standard
- Aripiprazole (internal standard)

- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Rat or mouse brain tissue
- Phosphate-buffered saline (PBS), pH 7.4

Equipment

- Homogenizer (e.g., bead beater or ultrasonic)
- Centrifuge
- Analytical balance
- Vortex mixer
- Pipettes
- UPLC-MS/MS system (e.g., Waters ACQUITY UPLC with a Xevo TQ-S triple quadrupole mass spectrometer)

Standard and Sample Preparation

Preparation of Stock and Working Solutions:

- Prepare a 1 mg/mL stock solution of brexpiprazole and aripiprazole (IS) in methanol.
- Prepare working standard solutions of brexpiprazole by serial dilution of the stock solution with 50:50 (v/v) acetonitrile/water to create calibration standards ranging from 0.5 to 100 ng/mL.
- Prepare a working internal standard solution of aripiprazole at a concentration of 10 ng/mL in 50:50 (v/v) acetonitrile/water.

Sample Preparation (Protein Precipitation):

- Accurately weigh approximately 100 mg of brain tissue.
- Add 400 μ L of cold PBS (1:4 w/v) and homogenize the tissue on ice.
- To a 100 μ L aliquot of the brain homogenate, add 20 μ L of the 10 ng/mL aripiprazole internal standard solution.
- Add 300 μ L of acetonitrile to precipitate the proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject 5 μ L of the reconstituted sample into the UPLC-MS/MS system.

UPLC-MS/MS Conditions

- UPLC Column: ACQUITY UPLC BEH C18 (2.1 mm \times 50 mm, 1.7 μ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Gradient:
 - 0-0.5 min: 20% B
 - 0.5-2.0 min: 20-80% B
 - 2.0-2.5 min: 80% B

- 2.5-2.6 min: 80-20% B
- 2.6-4.0 min: 20% B
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions:
 - Brexpiprazole: m/z 434.2 → 297.1
 - Aripiprazole (IS): m/z 448.1 → 285.2

Data Presentation

The following tables summarize the typical performance characteristics of this method, adapted from studies on brexpiprazole in biological matrices.

Table 1: Calibration Curve Parameters

Analyte	Linear Range (ng/mL)	Correlation Coefficient (r^2)
Brexpiprazole	0.5 - 100	> 0.995

Table 2: Accuracy and Precision

QC Concentration (ng/mL)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (%)
1.5 (LQC)	≤ 10.5	≤ 11.2	95.8 - 104.3
15 (MQC)	≤ 8.7	≤ 9.5	97.2 - 103.5
80 (HQC)	≤ 7.9	≤ 8.8	98.1 - 102.7

Table 3: Recovery and Matrix Effect

QC Concentration (ng/mL)	Extraction Recovery (%)	Matrix Effect (%)
1.5 (LQC)	85.2 ± 4.1	92.5 ± 5.3
15 (MQC)	88.7 ± 3.5	94.8 ± 4.7
80 (HQC)	90.1 ± 2.8	96.1 ± 3.9

Visualizations

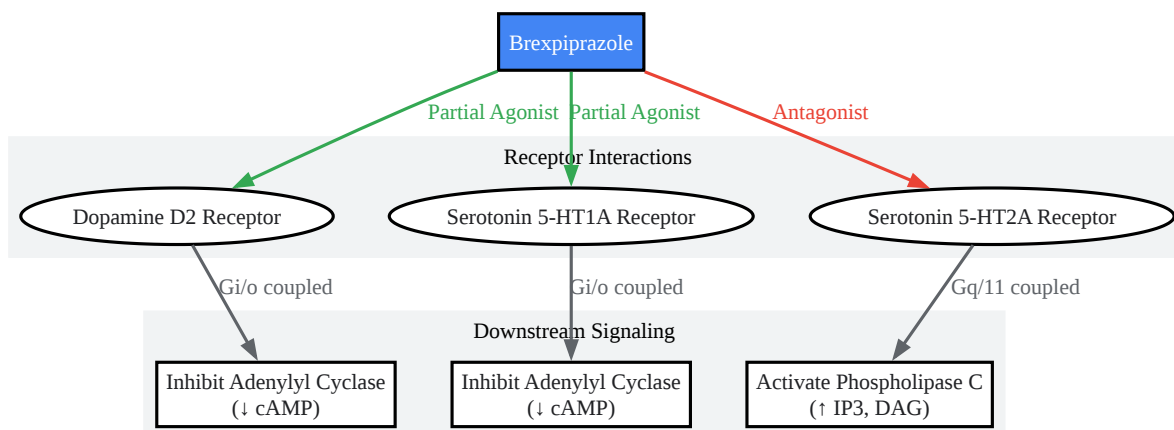
Experimental Workflow



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Caption: Experimental workflow for brexpiprazole extraction.

Brexpiprazole Mechanism of Action



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Caption: Brexpiprazole's primary mechanism of action.

Conclusion

The described UPLC-MS/MS method provides a sensitive, specific, and reliable approach for the quantification of brexpiprazole in brain tissue. The simple protein precipitation extraction protocol offers high throughput and excellent recovery, making it well-suited for preclinical research and drug development studies.

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References

- 1. Brexpiprazole (Rexulti): A New Monotherapy for Schizophrenia and Adjunctive Therapy for Major Depressive Disorder - PMC [pmc.ncbi.nlm.nih.gov]

- 2. What is the mechanism of Brexpiprazole? [synapse.patsnap.com]
- To cite this document: BenchChem. [Application Note: Quantification of Brexpiprazole in Brain Tissue by UPLC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15616674#extraction-of-brexiprazole-from-brain-tissue-using-an-internal-standard]

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